Application Notes and Protocols for Tecloftalam Field Efficacy Trials

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Compound of Interest	
Compound Name:	*Tecloftalam*
CAS No.:	*76280-91-6*
Cat. No.:	*B131677*

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These application notes provide detailed protocols for conducting field efficacy trials of **Tecloftalam** for the control of bacterial leaf blight in rice, caused by Xanthomonas oryzae pv. oryzae.

Introduction to **Tecloftalam**

Tecloftalam is a dicarboxylic acid monoamide classified as a bactericide and fungicide.[1][2] It is primarily used for the management of bacterial leaf blight in paddy rice.[1][2] The causative agent of this disease is the bacterium Xanthomonas oryzae pv. oryzae. **Tecloftalam** functions by inhibiting bacterial growth, disrupting essential enzyme functions, and interfering with cellular metabolism.

Mode of Action

While the precise molecular pathway is not fully elucidated, the proposed mode of action of **Tecloftalam** involves the disruption of key metabolic processes within the bacterial cell, leading to its death. This is visualized in the following diagram.

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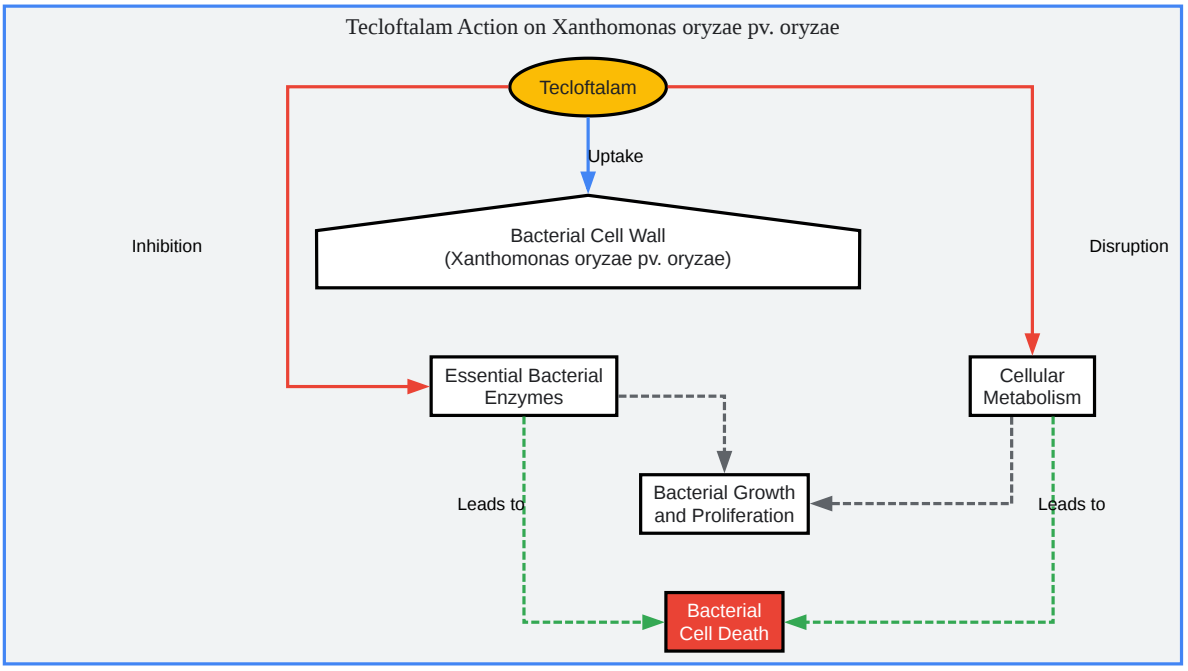

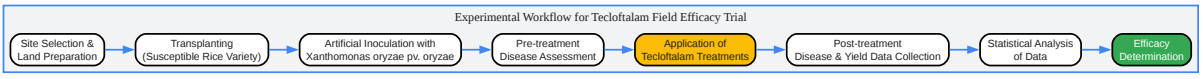

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References

- 1. Tecloftalam | C14H5Cl6NO3 | CID 53469 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
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